

# Technical Support Center: Handling 4-Hydroxy-3-methylbenzoic Acid Hydrate

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## Compound of Interest

Compound Name: *4-Hydroxy-3-methylbenzoic acid hydrate*

Cat. No.: *B7972075*

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Welcome to the Technical Support Center for **4-Hydroxy-3-methylbenzoic acid hydrate**. This compound is a vital intermediate in pharmaceutical synthesis, an antioxidant in cosmetic formulations, and a standard in chromatographic techniques[1]. Due to its specific physicochemical properties, improper handling can lead to rapid degradation, poor solubility, and compromised experimental integrity[2]. This guide provides field-proven troubleshooting strategies and self-validating protocols to ensure optimal results in your workflows.

## Physicochemical Properties & Safety Data

Before handling the compound, review its core quantitative data and safety profile to ensure appropriate laboratory controls are in place.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> ·H <sub>2</sub> O[1]
Molecular Weight	170.16 g/mol [1]
CAS Number	499-76-3 (Often shared with the anhydrous form)[1]
Melting Point	172-177 °C[1]
Solubility	Highly soluble in DMSO (up to 100 mg/mL with sonication); Poorly soluble in water[3][4]
Storage Conditions	0-8°C for powder; -80°C for reconstituted stock solutions[1][3]
Safety & Hazards	Causes skin irritation and serious eye irritation; requires standard PPE[5]

## Troubleshooting Guides & FAQs

Q1: My **4-Hydroxy-3-methylbenzoic acid hydrate** powder is caking, and its solubility in DMSO has dropped significantly. What is happening? Causality: The compound contains both a hydroxyl (-OH) and a carboxylic acid (-COOH) group, making it highly prone to absorbing ambient moisture[2]. When exposed to humidity, the powder cakes. More critically, moisture-contaminated DMSO drastically reduces the compound's solubility because water molecules disrupt the DMSO solvation shell required to dissolve the hydrophobic methyl-aromatic ring[3][4]. Solution: Store the powder in a well-sealed, light-resistant container at 0-8°C to prevent moisture ingress and photo-oxidation[1][2]. Always use freshly opened, anhydrous DMSO for preparing stock solutions[3].

Q2: I need to prepare a 5 mg/mL homogeneous suspension for oral administration in murine models. How can I ensure stability and uniformity? Causality: Because this compound is poorly soluble in pure water, attempting a simple aqueous solution will result in rapid sedimentation, leading to highly inaccurate in vivo dosing[4]. An aqueous suspension requires a suspending agent to increase kinetic stability. Solution: Use a 0.5% Sodium Carboxymethyl Cellulose (CMC-Na) solution. Add 5 mg of the compound to 1 mL of CMC-Na and mix evenly[4][6]. The

polymer network of CMC-Na physically traps the hydrate particles, creating a stable, homogeneous suspension suitable for oral gavage[4].

Q3: How long can I store the reconstituted stock solution without risking degradation or precipitation? Causality: Repeated freeze-thaw cycles introduce condensation into the DMSO stock, which lowers solubility and causes irreversible precipitation[3]. Additionally, ambient heat and light can trigger gradual oxidation of the phenolic hydroxyl group, reducing the compound's purity[2]. Solution: Aliquot the stock solution immediately upon reconstitution to avoid freeze-thaw cycles. Store aliquots at -80°C for up to 6 months, or at -20°C for a maximum of 1 month[3].

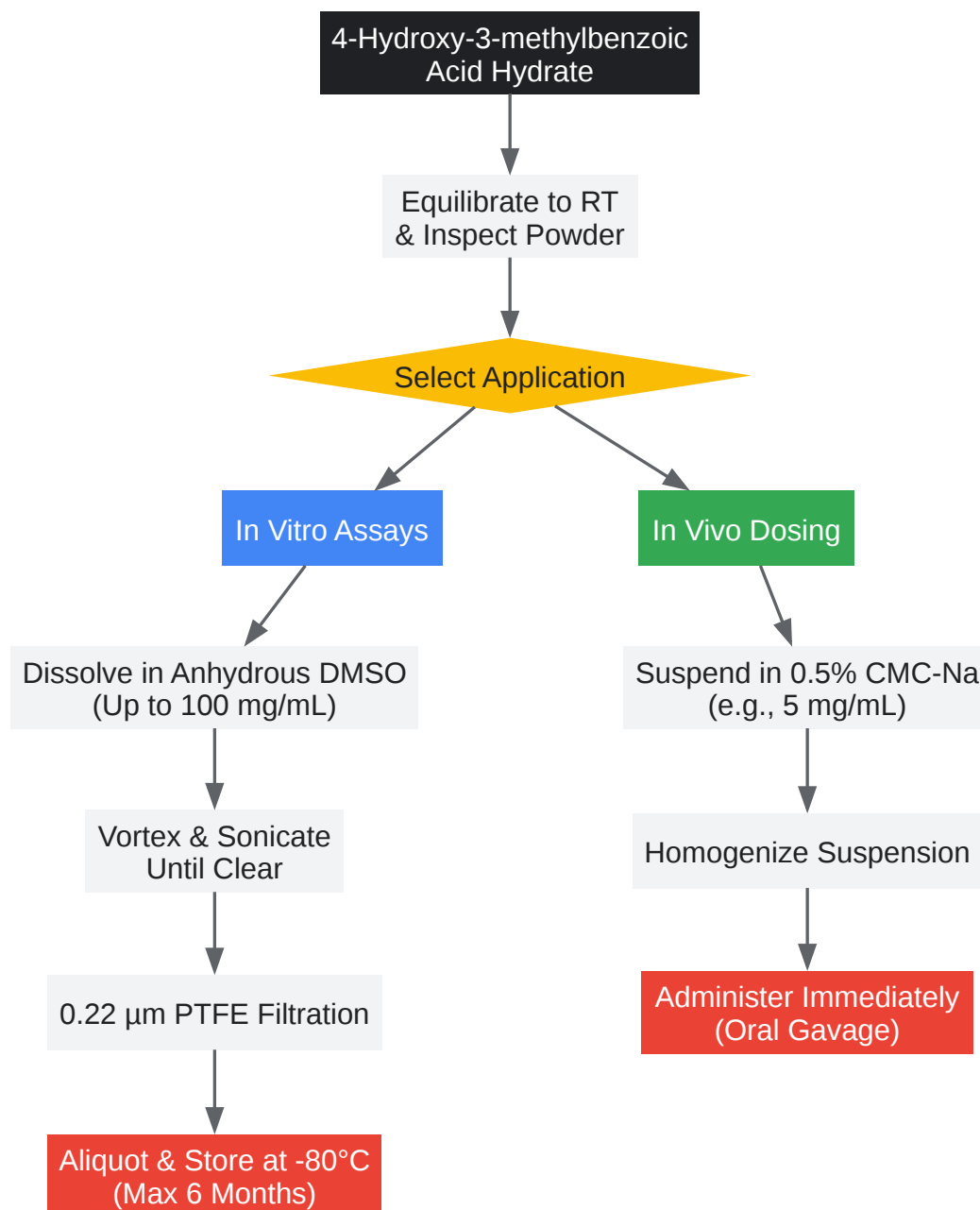
## Experimental Protocol: Preparation of a Sterile In Vitro Stock Solution (100 mM)

### Self-Validating Methodology

- Equilibration: Allow the sealed vial of **4-Hydroxy-3-methylbenzoic acid hydrate** to reach room temperature before opening.
  - Validation Checkpoint: Inspect the vial exterior; proceed only when no condensation is visible to prevent moisture from compromising the powder[2].
- Weighing: Weigh exactly 17.02 mg of the hydrate powder (MW = 170.16 g/mol )[1].
- Solubilization: Add 1.0 mL of anhydrous, cell-culture grade DMSO[3].
- Agitation: Vortex the mixture for 30 seconds. If undissolved particles remain, sonicate in a water bath at room temperature for 5 minutes[3].
  - Validation Checkpoint: The solution must be completely transparent. Hold the vial against a light source to confirm the absence of the Tyndall effect (which would indicate undissolved micro-particles).
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter.
  - Causality Note: PTFE is strictly recommended over Nylon to prevent non-specific binding of the phenolic compound to the filter membrane.

- Cryopreservation: Dispense the filtered solution into single-use amber vials (to protect from photo-oxidation) and freeze immediately at  $-80^{\circ}\text{C}$ [2][3].

## Workflow Visualization



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Workflow for the solubilization and formulation of **4-Hydroxy-3-methylbenzoic acid hydrate**.

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## Sources

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